

# Personal protective equipment for handling N-Boc-N-deshydroxyethyl Dasatinib-d8

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N-Boc-N-deshydroxyethyl  
Dasatinib-d8*

Cat. No.: B564829

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## Essential Safety and Handling Guide for N-Boc-N-deshydroxyethyl Dasatinib-d8

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **N-Boc-N-deshydroxyethyl Dasatinib-d8** (CAS: 1263379-04-9). Given the limited specific data for this deuterated compound, the safety protocols are based on the established and hazardous profile of its parent compound, Dasatinib.[1] **N-Boc-N-deshydroxyethyl Dasatinib-d8** should be handled as a potent, physiologically active substance with significant potential health risks.[1]

Hazard Summary: **N-Boc-N-deshydroxyethyl Dasatinib-d8** is classified as a hazardous substance.[1] The primary hazards, as outlined in the Safety Data Sheet (SDS) for the compound and its parent molecule, include:

- Acute Toxicity: Toxic if swallowed.[2][3][4]
- Skin and Eye Damage: Causes skin irritation and serious eye damage.[2][3][4]
- Long-Term Health Effects: Suspected of causing cancer and damaging fertility or the unborn child.[2][3][4] It is also known to cause damage to organs, specifically the gastrointestinal system, through prolonged or repeated exposure.[2][4]
- Environmental Hazards: Very toxic to aquatic life with long-lasting effects.[2][3][4]

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.<sup>[1]</sup> All handling of the solid compound or its solutions should occur within a designated controlled area, preferably a chemical fume hood, to minimize inhalation risk.<sup>[1][5]</sup>

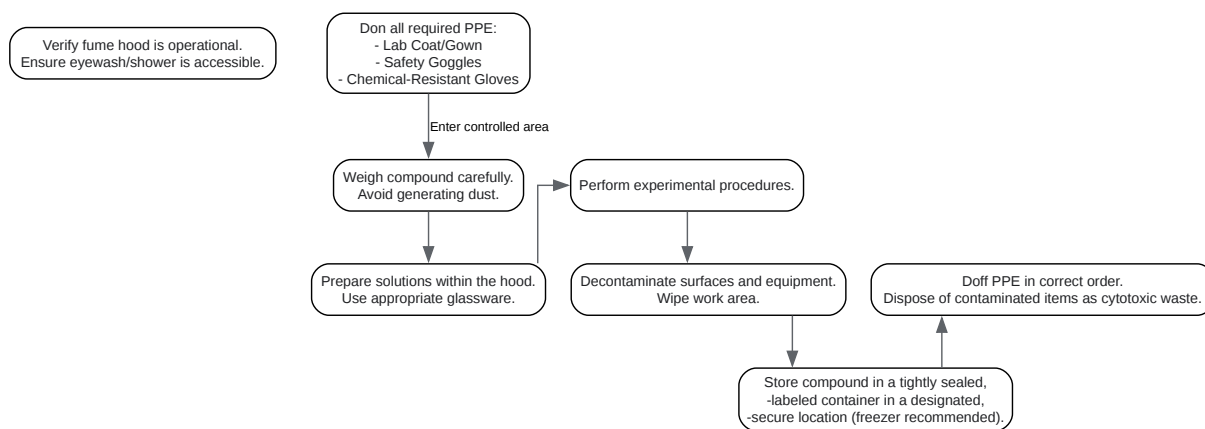
PPE Category	Item	Specification	Rationale
Eye & Face Protection	Safety Goggles or Glasses	Chemical safety goggles conforming to OSHA 29 CFR 1910.133 or European Standard EN166.	Protects against splashes and airborne particles, preventing serious eye damage. <sup>[2][4]</sup>
Hand Protection	Chemical-Impermeable Gloves	Nitrile or other appropriate protective gloves. <sup>[6]</sup>	Prevents skin contact, as the substance causes skin irritation. <sup>[2][4]</sup>
Body Protection	Laboratory Coat / Gown	Standard lab coat. For larger quantities or risk of splash, a protective gown is recommended. <sup>[3][5]</sup>	Prevents contamination of personal clothing and skin.
Respiratory Protection	NIOSH/MSHA Approved Respirator	A respirator with a particulate filter (conforming to EN 143) is required if dust may be generated or exposure limits are exceeded. <sup>[5]</sup>	Protects against inhalation of the toxic compound. <sup>[1]</sup>

## Operational Plan: Handling and Storage

A systematic approach to handling and storage is essential for maintaining compound integrity and ensuring personnel safety.

## Handling Workflow Diagram

The following workflow outlines the procedural steps for safely handling the compound from receipt to disposal.



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Caption: Standard workflow for handling **N-Boc-N-deshydroxyethyl Dasatinib-d8**.

### Handling Practices:

- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[3]
- Avoid all personal contact, including inhalation.
- Wash hands and any exposed skin thoroughly after handling.[3][7]
- Do not eat, drink, or smoke in the area where the compound is being used.[3][7]

- Use in a well-ventilated area, such as a chemical fume hood.[1][6]

#### Storage:

- Store locked up.[3][6][7]
- Keep containers tightly sealed to prevent contamination and exposure.[1][5][6]
- Store in a cool, dry, and well-ventilated place, away from incompatible materials like strong oxidizing agents.[6] For long-term quality, storage in a freezer is recommended.[5]

## Disposal Plan

Proper disposal is critical to prevent environmental contamination and accidental exposure. All waste materials that have come into contact with **N-Boc-N-deshydroxyethyl Dasatinib-d8** must be treated as hazardous, cytotoxic waste.[8][9]

#### Waste Segregation and Disposal:

- Identify and Segregate: At the point of generation, all contaminated materials must be segregated from regular lab trash. This includes:
  - Unused or expired solid compound.
  - Empty product vials.
  - Contaminated PPE (gloves, gowns, etc.).
  - Labware (pipette tips, vials, plates).
  - Cleaning materials (wipes, absorbent pads).[9][10]
- Containerization:
  - Sharps: Needles, syringes, and other contaminated sharps must be placed into a designated, puncture-proof sharps container labeled "Cytotoxic Waste".[10][11]

- Solids: Contaminated solids (PPE, wipes, etc.) must be placed in a leak-proof container, often a specifically colored bag (e.g., purple or yellow) or a rigid bin, clearly labeled "Cytotoxic Waste".<sup>[8][10][11]</sup>
- Liquids: Unused stock solutions should be collected in a designated, sealed, and labeled hazardous waste container. Do not dispose of this chemical down the drain, as it is very toxic to aquatic life.<sup>[5][6]</sup>
- Final Disposal: All cytotoxic waste must be disposed of through an approved hazardous waste disposal plant, typically via high-temperature incineration.<sup>[3][12]</sup> Follow your institution's specific procedures for labeling, documentation, and scheduling a pickup with the Environmental Health and Safety (EHS) department.<sup>[9]</sup>

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- To cite this document: BenchChem. [Personal protective equipment for handling N-Boc-N-deshydroxyethyl Dasatinib-d8]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564829#personal-protective-equipment-for-handling-n-boc-n-deshydroxyethyl-dasatinib-d8]

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